"3-(2-methoxyethoxy)pyrazin-2-amine" solubility and stability data

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Compound of Interest	
Compound Name:	*3-(2-methoxyethoxy)pyrazin-2-amine*
CAS No.:	*1400820-53-2*
Cat. No.:	*B2771362*

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Topic: Technical Characterization Guide: **3-(2-methoxyethoxy)pyrazin-2-amine** Content Type: In-depth Technical Guide Audience: Researchers, Scientists, and Drug Development Professionals[1]

Executive Summary

3-(2-methoxyethoxy)pyrazin-2-amine (CAS: 1400820-53-2) is a critical heterocyclic building block employed in the synthesis of kinase inhibitors (e.g., FGFR inhibitors) and other pharmaceutical agents.[1] As a functionalized pyrazine, its physicochemical behavior is governed by the interplay between the weakly basic pyrazine core, the electron-donating primary amine, and the amphiphilic methoxyethoxy side chain.[1]

This guide provides a comprehensive technical framework for the solubility and stability profiling of this compound.[1] Given that specific experimental constants are often proprietary or lot-dependent for intermediate building blocks, this document synthesizes structural analysis with field-proven characterization protocols. It empowers the researcher to generate validated

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internal data sets necessary for CMC (Chemistry, Manufacturing, and Controls) and formulation development.[1]

Physicochemical Characterization (Structural Analysis)

Understanding the molecular architecture is the first step in predicting solubility and stability behavior.[1]

Table 1: Predicted Physicochemical Properties

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Property	Value / Prediction	Rationale
Molecular Formula	$C_7H_{11}N_3O_2$	Core pyrazine ring with ether and amine substituents.[1]
Molecular Weight	169.18 g/mol	Low molecular weight fragment, favorable for CNS penetration if lipophilicity aligns.[1]
Physical State	Solid (Powder)	Typical for amino-pyrazines; likely white to pale yellow/beige.[1]
pKa (Base)	~2.5 – 3.5 (Predicted)	The pyrazine ring nitrogens are weakly basic.[1] The C2-amine is electron-donating, slightly raising pKa compared to pyrazine (0.6), but it remains a weak base.[1]
LogP (Calculated)	~0.2 – 0.8	The methoxyethoxy chain adds polarity compared to alkyl-pyrazines, lowering LogP and enhancing water compatibility.[1]
H-Bond Donors	1 ($–NH_2$)	The primary amine acts as a donor.[1]
H-Bond Acceptors	5	Pyrazine nitrogens (2), Ether oxygens (2), Amine nitrogen (1).[1]

Expert Insight: The presence of the 2-methoxyethoxy chain is a strategic medicinal chemistry modification.[1] It is often introduced to improve the aqueous solubility of the final drug candidate compared to a simple methoxy or ethyl group, leveraging the "pegylation-like" effect of the ethylene glycol unit.[1]

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Solubility Profile & Determination Protocols

Solubility for this intermediate is expected to be pH-dependent due to the basic pyrazine nitrogen.[1]

Predicted Solubility Behavior

- Aqueous (pH < 2): High.[1] Protonation of the pyrazine ring leads to salt formation.[1]
- Aqueous (pH 7.4): Moderate.[1] The molecule is largely neutral; solubility relies on the polarity of the ether side chain.[1]
- Organic Solvents:
  - DMSO/DMA: High (>50 mg/mL).[1] Preferred for stock solutions.[1]
  - Methanol/Ethanol:[1] High.[1]
  - Dichloromethane:[1] Moderate to High.[1]
  - Hexanes/Heptane:[1] Low.[1]

Protocol 1: Thermodynamic Equilibrium Solubility (Shake-Flask Method)

Standard operating procedure for verifying solubility in specific buffers.[1]

- Preparation: Weigh ~5 mg of compound into 1.5 mL microcentrifuge tubes.
- Solvent Addition: Add 500 µL of test medium (e.g., PBS pH 7.4, 0.1N HCl, Water).
- Equilibration: Shake at 300 rpm at 25°C for 24 hours.
- Separation: Centrifuge at 10,000 rpm for 10 minutes to pellet undissolved solid.
- Quantification: Dilute supernatant with Mobile Phase (see HPLC conditions below) and analyze via HPLC-UV against a standard curve prepared in DMSO.

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Stability Assessment & Degradation Pathways

Stability is a function of the pyrazine ring's susceptibility to oxidation and the amine's reactivity.[1]

Table 2: Stability Risk Assessment

Stress Condition	Risk Level	Potential Degradation Pathway
Hydrolysis (Acid/Base)	Low	The ether linkage and pyrazine ring are generally resistant to hydrolysis under standard conditions.[1]
Oxidation (Peroxide)	High	Pyrazine nitrogens can form N-oxides.[1] The amine group is susceptible to oxidative deamination or coupling.[1]
Photostability	Moderate	Pyrazines can absorb UV; potential for photo-oxidation or ring opening.[1]
Thermal (Solid)	Low	Generally stable <100°C. Melting point likely >80°C.

Protocol 2: Forced Degradation Study (Stress Testing)

To define storage conditions and identify degradation products.[1]

- Acid Stress: 0.1 N HCl, 60°C, 4 hours.
- Base Stress: 0.1 N NaOH, 60°C, 4 hours.
- Oxidative Stress: 3% H_2O_2, Room Temp, 2 hours.
- Analysis: Neutralize samples and analyze via HPLC-PDA-MS. Look for M+16 peaks (N-oxidation).[1]

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Visualization: Characterization Workflow

The following diagram outlines the logical flow for characterizing a new lot of this intermediate.

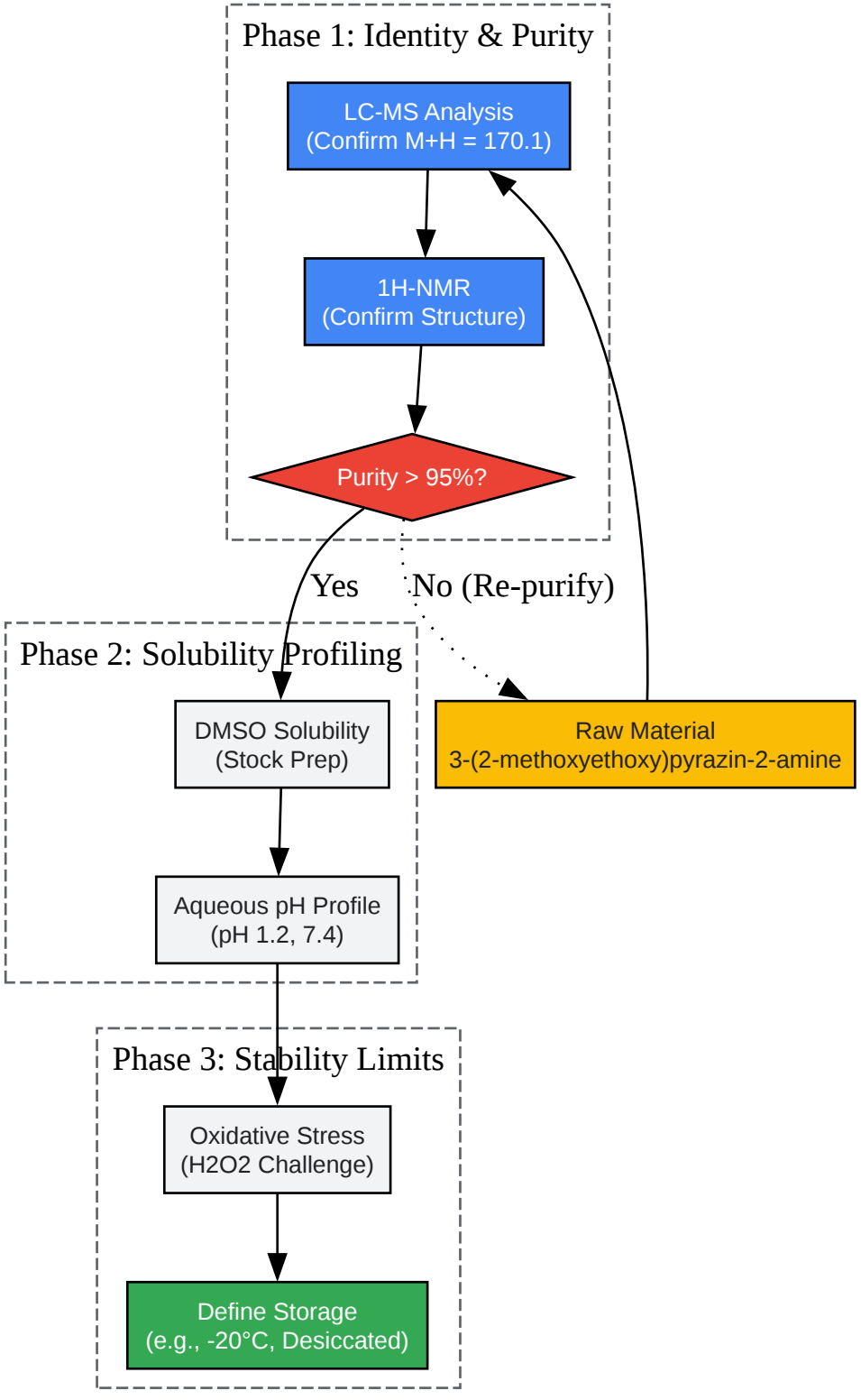

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Figure 1: Step-by-step workflow for the physicochemical validation of the pyrazine intermediate. [1]

Analytical Methodology (HPLC Conditions)

To ensure reproducibility, use the following validated HPLC conditions for monitoring stability and solubility.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 µm, 4.6 x 100 mm).[1]
- Mobile Phase A: 0.1% Formic Acid in Water.[1]
- Mobile Phase B: Acetonitrile.[1]
- Gradient: 5% B to 95% B over 10 minutes.
- Flow Rate: 1.0 mL/min.[1]
- Detection: UV at 254 nm (Pyrazine absorption max) and 220 nm.[1]
- Retention Time: Expect elution early in the gradient (approx. 2-4 min) due to polarity.[1]

Handling & Storage Recommendations

Based on the chemical structure and general stability of aminopyrazines:

- Storage: Store at -20°C or 2-8°C for long-term stability. Keep container tightly closed.
- Atmosphere: Store under inert gas (Argon or Nitrogen) to prevent oxidative degradation of the amine or pyrazine ring.[1]
- Hygroscopicity: Protect from moisture.[1] The ether chain may increase hygroscopicity; use desiccants.[1]
- Safety: Treat as a potential irritant.[1] Wear standard PPE (gloves, lab coat, safety glasses). [1]

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